

Comprehensive Structural Analysis and Synthetic Utility of 4-Bromoguaiacol

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Compound of Interest

Compound Name: 4-(2-Bromoethyl)-2-methoxyphenol

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Executive Summary & Molecular Architecture

4-Bromoguaiacol (systematically named 4-bromo-2-methoxyphenol, CAS: 7368-78-7) is a highly versatile halogenated phenol that serves as a critical building block in the synthesis of active pharmaceutical ingredients (APIs) and complex organic scaffolds[1]. Its synthetic utility is inherently tied to its unique molecular architecture, which features three distinct, addressable functional groups: a phenolic hydroxyl group (-OH), a methoxy ether (-OCH₃), and an aryl bromide (-Br)[2].

Understanding the electronic effects within this molecule is paramount for predicting its reactivity. Both the hydroxyl and methoxy groups are strongly electron-donating via resonance (π -donation), which highly activates the aromatic ring toward electrophilic aromatic substitution[1]. However, the regioselectivity of its synthesis is dictated by a combination of electronic direction and steric hindrance. The hydroxyl group strongly directs incoming electrophiles to the ortho and para positions. Because the adjacent methoxy group creates significant steric bulk, the position para to the hydroxyl group becomes both kinetically and thermodynamically favored, allowing for the selective synthesis of the 4-bromo isomer[1].

Spectroscopic Elucidation: Data & Causality

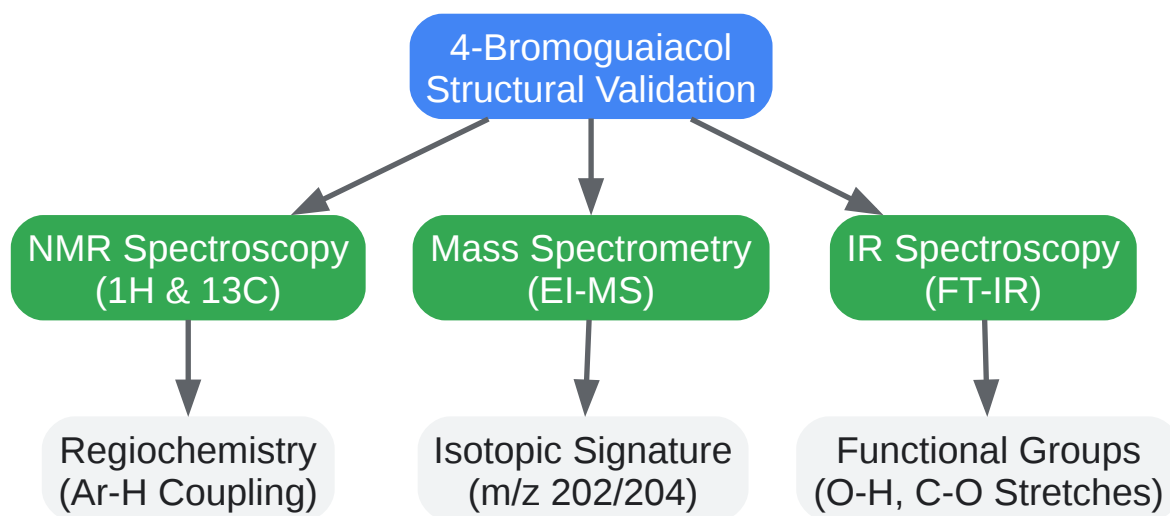
To ensure the integrity of downstream syntheses, the regiochemistry and purity of 4-bromoguaiacol must be rigorously validated. A multi-modal spectroscopic approach provides a self-validating matrix of structural confirmation[3].

Nuclear Magnetic Resonance (NMR)

In ^1H NMR, the aromatic region provides definitive proof of the substitution pattern. The presence of a doublet at 6.80 ppm with a large coupling constant ($J = 8.24$ Hz) is characteristic of ortho-coupled protons, confirming that the two protons adjacent to each other on the aromatic ring remain intact[3]. This causally validates that bromination occurred at the para position relative to the OH group, rather than the ortho position. In ^{13}C NMR, the heavy atom effect of the bromine atom causes an upfield shift (shielding) of the directly attached carbon (C-Br), placing it at 111.57 ppm. Conversely, the carbons bearing the electronegative oxygen atoms (C-OH, C-OCH₃) are strongly deshielded, appearing downfield at 144.91 and 147.23 ppm[3].

Mass Spectrometry (MS) & Infrared (IR) Spectroscopy

Electron Ionization Mass Spectrometry (EI-MS) provides an unmistakable isotopic signature. Because bromine exists naturally as two isotopes (^{79}Br and ^{81}Br) in a nearly 1:1 ratio, the molecular ion appears as a distinct doublet at m/z 202 and 204[4]. The primary fragmentation pathway involves the expulsion of a methyl radical from the methoxy group, driven by the formation of a highly stable, resonance-stabilized quinoid-type radical cation at m/z 187/189[4]. IR spectroscopy further validates the functional groups, notably the broad phenolic O-H stretch that is critical for hydrogen-bonding interactions in biological targets[5].



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Logical workflow for the multi-modal structural validation of 4-bromoguaiacol.

Quantitative Spectroscopic Summaries

Table 1: ^1H and ^{13}C NMR Spectroscopic Data (400 MHz / 100 MHz, CDCl_3)[3]

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
^1H	7.00 - 6.97	Multiplet	2H	-	Ar-H
^1H	6.80	Doublet	1H	8.24	Ar-H (ortho coupling)
^1H	5.51	Singlet	1H	-	-OH (Phenolic)
^1H	3.88	Singlet	3H	-	-OCH ₃ (Methoxy)
^{13}C	147.23, 144.91	-	-	-	C-O (Deshielded)
^{13}C	124.19, 115.75, 114.18	-	-	-	Ar-C
^{13}C	111.57	-	-	-	C-Br (Shielded)
^{13}C	56.16	-	-	-	-OCH ₃

Table 2: Key IR and MS Data[4][5]

Analytical Method	Signal / Value	Structural Assignment / Causality
FT-IR	3500-3200 cm^{-1} (Broad)	O-H Stretch (Phenolic hydrogen bonding)
FT-IR	$\sim 3060 \text{ cm}^{-1}$	C-H Stretch (Aromatic)
FT-IR	$\sim 1260, \sim 1230 \text{ cm}^{-1}$	C-O Stretch (Aryl Ether and Phenolic)
EI-MS	m/z 202 / 204 (1:1 ratio)	Molecular Ion (M^+) confirming single Bromine
EI-MS	m/z 187 / 189	$[\text{M} - \text{CH}_3]^+$ radical cation formation

Experimental Workflows & Self-Validating Protocols

Protocol A: Regioselective Synthesis via N-Bromosuccinimide (NBS)

Causality: While elemental bromine (Br_2) can be used, it often leads to over-bromination and oxidative degradation. NBS is chosen because it provides a low, steady concentration of electrophilic bromine, ensuring strict kinetic control and maximizing the yield of the para-substituted product[5].

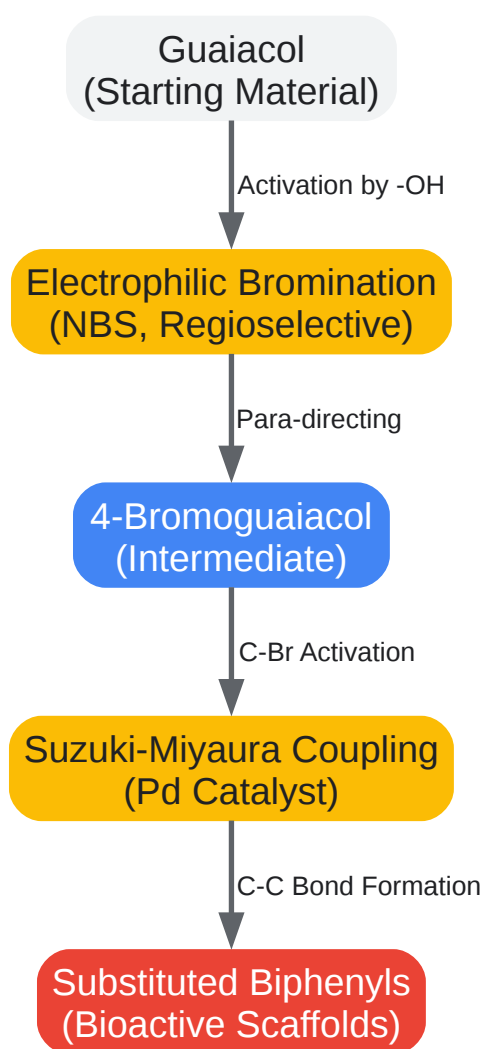
- Reaction Setup: Dissolve 1.0 equivalent of guaiacol (2-methoxyphenol) in anhydrous dichloromethane (DCM) and cool to 0°C .
- Electrophilic Addition: Slowly add 1.1 equivalents of NBS in small portions. Cooling prevents exothermic runaway and suppresses ortho-substitution.
- In-Process Validation: Monitor the reaction via Thin-Layer Chromatography (TLC) until the guaiacol spot is fully consumed.
- Quenching: Add a saturated aqueous solution of sodium thiosulfate. Self-Validation: Thiosulfate reduces any unreacted electrophilic bromine to inert bromide, chemically halting the reaction and preventing post-workup degradation[5].

- Isolation: Extract with DCM, dry over anhydrous Na_2SO_4 , and purify via silica gel flash chromatography.

Protocol B: Suzuki-Miyaura Cross-Coupling for Biaryl Scaffolds

Causality: The aryl bromide acts as an ideal electrophile for palladium-catalyzed cross-coupling, enabling the construction of complex biaryl systems found in tyrosine kinase inhibitors[2].

- Preparation: In a flame-dried flask, combine 4-bromoguaiacol (1.0 equiv), an arylboronic acid (1.2 equiv), and K_2CO_3 (2.0 equiv).
- Degassing: Add a 4:1 mixture of toluene and water. Evacuate and backfill with Argon three times. Causality: Oxygen rapidly degrades the active $\text{Pd}(0)$ species into inactive $\text{Pd}(\text{II})$ oxides; rigorous degassing is mandatory for catalytic turnover.
- Catalysis: Add tetrakis(triphenylphosphine)palladium(0) [$\text{Pd}(\text{PPh}_3)_4$] (0.03 equiv). Heat to 90°C for 12 hours[2].
- Validation: Cool, extract with ethyl acetate, and verify C-C bond formation via the disappearance of the C-Br carbon (111.57 ppm) in ^{13}C NMR.



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Synthetic pipeline from guaiacol to biaryl scaffolds via 4-bromoguaiacol.

Protocol C: Advanced Analytical Derivatization for GC-MS

Causality: Free phenolic hydroxyl groups strongly hydrogen-bond with the silanol groups on GC column stationary phases, leading to severe peak tailing and poor quantitation. Derivatizing the compound into a trimethylsilyl (TMS) ether masks this polarity, drastically improving volatility and chromatographic resolution[6].

- Sample Prep: Dissolve 2 mg of 4-bromoguaiacol in 100 μ L of anhydrous acetonitrile.

- Derivatization: Add 50 μ L of N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA).
- Incubation: Incubate at room temperature for 3 hours[6].
- Analysis: Inject directly into the GC-MS. Self-Validation: The molecular ion will shift from m/z 202/204 to m/z 274/276, confirming complete conversion to the TMS-ether.

References

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